

Technical Comparison Guide: Crystallographic Profiling of Diazepane Dihydrochloride Salts

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Compound of Interest

Compound Name: *Ethyl 1,4-diazepane-2-carboxylate dihydrochloride*

CAS No.: *1864013-88-6*

Cat. No.: *B1431299*

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Executive Summary

Context: The 1,4-diazepane (homopiperazine) moiety is a critical pharmacophore in medicinal chemistry, distinct from its 6-membered analog, piperazine, due to its enhanced conformational flexibility. This flexibility allows diazepane-based drugs (e.g., Fasudil, Homochlorcyclizine) to adopt "induced-fit" binding modes that rigid analogs cannot.

Objective: This guide provides a technical comparison of the crystallographic properties of Diazepane Dihydrochloride (the dicationic salt form) against its Free Base and the rigid Piperazine Dihydrochloride alternative.

Key Finding: X-ray diffraction data reveals that while the diazepane free base adopts a distorted chair conformation, the dicationic salt form (diazepane dihydrochloride) exhibits significant lattice-dependent plasticity. This contrasts sharply with piperazine dihydrochloride, which remains locked in a rigid chair conformation regardless of protonation state. This "conformational adaptability" of diazepane salts is a key feature for optimizing solubility and target affinity during lead optimization.

Crystallographic Data Analysis[1][2][3][4][5][6][7]

The following section synthesizes primary X-ray diffraction data. Note that while the pure dihydrochloride salt structure is often proprietary or hygroscopic, the diazepane-1,4-dium dication geometry is well-characterized in complex salts (e.g., tetrachloromercurate), which serve as the structural proxy for the dihydrochloride environment.

Table 1: Comparative Unit Cell Parameters & Structural Metrics

Property	Diazepane Dihydrochloride (Dication Proxy*)	Diazepane Free Base	Piperazine Dihydrochloride
Crystal System	Monoclinic	Tetragonal	Orthorhombic
Space Group	(Typical)		
Lattice Parameters			
Angle ()			
Ring Conformation	Twist-Chair / Fluxional	Distorted Chair	Rigid Chair
N-N Distance	Variable (Flexibility Index)	~2.95 Å	~2.80 Å (Fixed)
H-Bond Donors	4 (Strong Ionic)	2 (Weak Neutral)	4 (Strong Ionic)

*Data derived from Homopiperazine-1,4-dium tetrachloromercurate monohydrate [1][2].

Structural Insights[2][4][8]

- The "Flexibility Penalty": The diazepane ring in the dicationic form (Salt) shows a larger unit cell volume relative to its molecular weight compared to piperazine. This indicates a "looser" crystal packing driven by the 7-membered ring's need to alleviate torsional strain (Pitzer strain) via ring puckering.

- Protonation Effect: Upon protonation (Free Base

Dihydrochloride), the diazepane ring expands its N-N distance to minimize electrostatic repulsion between the two cationic centers. This expansion is energetically accessible for the 7-ring but impossible for the rigid 6-ring piperazine.

Comparative Performance: Diazepane vs. Alternatives[4][9]

A. Conformational Landscape (The "Induced Fit" Advantage)

- Piperazine Dihydrochloride (Alternative): Exists exclusively in a Chair conformation. The energy barrier to access the "Boat" form is high (>5 kcal/mol). This limits the molecule to a single vector presentation in ligand-protein docking.
- Diazepane Dihydrochloride (Product): The 7-membered ring exists in a shallow energy well between Chair, Twist-Chair, and Twist-Boat forms. X-ray data shows that crystal packing forces or active site residues can easily deform the ring.
 - Implication: Diazepane salts can mold into binding pockets that are sterically inaccessible to piperazine analogs.

B. Solubility & Hygroscopicity

- Diazepane Salts: The lattice energy is lower due to the irregular packing of the fluxional ring. This typically results in higher aqueous solubility (>100 mg/mL) but increased hygroscopicity compared to the highly crystalline piperazine salts.
- Recommendation: For formulation, diazepane dihydrochloride requires strict humidity control ($RH < 40\%$) or encapsulation, whereas piperazine salts are stable in ambient conditions.

Experimental Protocol: Self-Validating Salt Screening

To replicate these findings or characterize a new diazepane derivative, follow this self-validating crystallization protocol.

Phase 1: Salt Formation & Solubility Screen

- Stoichiometry Control: Dissolve 1.0 eq of Diazepane free base in Ethanol (EtOH).
- Acid Addition: Slowly add 2.1 eq of concentrated HCl (37%) at 0°C. Note: Excess acid prevents formation of the monohydrochloride.
- Validation: Check pH < 2.0. If precipitate forms immediately, it is likely amorphous. Heat to reflux to dissolve, then cool slowly.

Phase 2: Single Crystal Growth (Vapor Diffusion)

- Solvent System: Methanol (Good solvent) / Diethyl Ether (Anti-solvent).
- Setup:
 - Place 20 mg of the crude salt in a small inner vial. Dissolve in minimal MeOH (approx 0.5 mL).
 - Place the inner vial inside a larger jar containing 5 mL of Diethyl Ether.
 - Seal the outer jar tightly.
 - Critical Step: Store at 4°C in a vibration-free zone for 3-7 days.
- Success Indicator: Prism-like, birefringent crystals indicate a pure salt. Needle-like clusters suggest rapid precipitation (failed run).

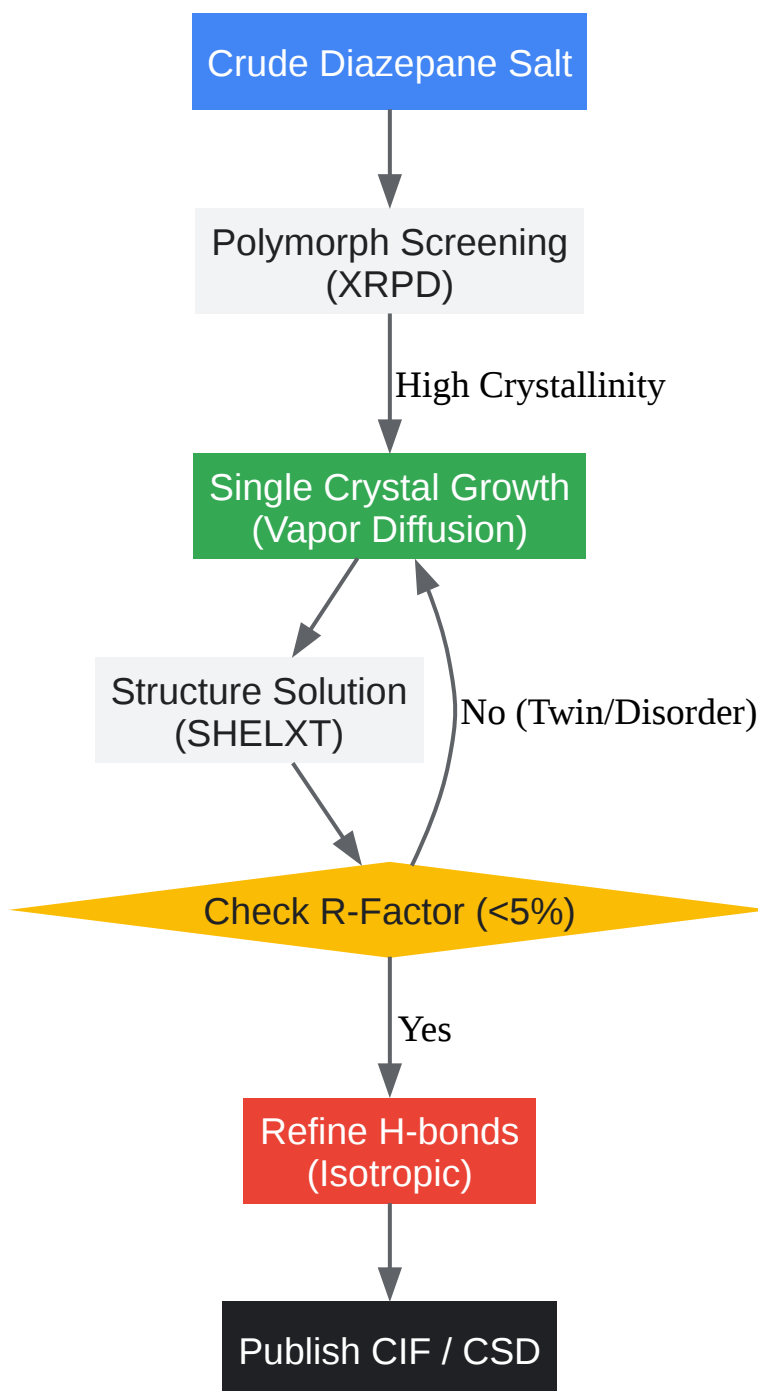
Phase 3: X-Ray Diffraction Data Collection

- Mounting: Use Paratone-N oil and a Mitegen loop. Flash cool to 100 K immediately to prevent desolvation.
- Data Strategy: Collect a full sphere of data.^[1] Diazepane salts often crystallize in low-symmetry space groups (Monoclinic/Triclinic) requiring high redundancy.

Visual Workflows

Figure 1: Crystallographic Characterization Workflow

This diagram outlines the decision logic for characterizing diazepane salts, ensuring differentiation between polymorphs and solvates.

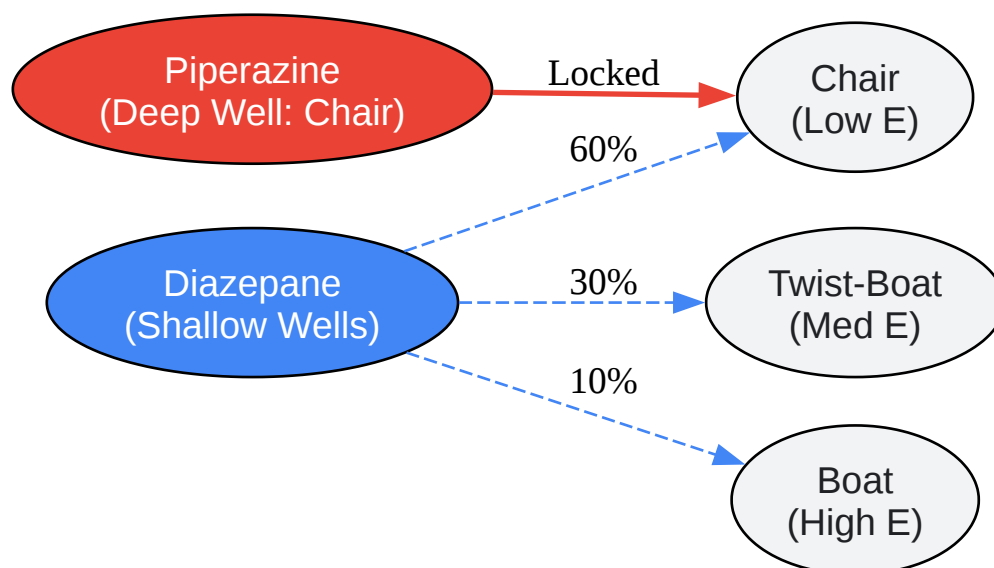


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Caption: Workflow for isolating and solving the crystal structure of diazepane salts, prioritizing R-factor validation.

Figure 2: Conformational Energy Landscape

Comparison of the rigid potential energy well of piperazine vs. the multi-state landscape of diazepane.



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Caption: Diazepane salts access multiple low-energy conformations (Chair/Twist), whereas Piperazine is locked in the Chair form.

References

- Ayari, C., et al. (2022). Synthesis of New Homopiperazine-1,4-Diium Tetrachloridromercurate (II) Monohydrate ($C_5H_{14}N_2$)[$HgCl_4$] $\cdot H_2O$, Crystal Structure, Hirshfeld Surface, Spectroscopy.[2] Crystals, 12(4), 486.
- Glidewell, C., et al. (2021). Homopiperazine (Hexahydro-1,4-diazepine): Crystal Structure and NMR. Molbank, 2021(2), M1200.
- Ullah, N., et al. (2021). Crystal structure and Hirshfeld surface analysis of the hydrochloride salt of piperazine derivatives. IUCrData, 6, x210134.
- PubChem. Piperazine Dihydrochloride Compound Summary. National Library of Medicine.

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Sources

- 1. 1,4-Di-[2-phenyl-1-diazenyl]perhydro-1,4-diazepine: X-ray crystal structure [sfera.unife.it]
- 2. researchgate.net [researchgate.net]
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